

Personal protective equipment for handling 2,3-Dibromopyridine

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Compound of Interest

Compound Name: 2,3-Dibromopyridine

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Essential Safety and Handling Guide for 2,3-Dibromopyridine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **2,3-Dibromopyridine** (CAS No. 13534-89-9). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

2,3-Dibromopyridine is a hazardous substance that requires careful handling. It is classified as toxic if swallowed or in contact with skin, causes skin and eye irritation, and may cause respiratory irritation.[1]

Hazard Summary Table



Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed.[1]	
Acute Toxicity, Dermal (Category 3)	Danger	H311: Toxic in contact with skin.[1]	
Skin Corrosion/Irritation (Category 2)	Warning	H315: Causes skin irritation.[1][2]	
Serious Eye Damage/Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.[1][2]	_
Specific target organ toxicity — single exposure (Category 3), Respiratory system	Warning	H335: May cause respiratory irritation.[1]	-

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

PPE Requirements Table



Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes and airborne particles that can cause serious eye irritation. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3][4][5]
Skin and Body Protection	- Gloves: Chemically resistant gloves (e.g., Butyl rubber, Viton®). Double gloving is recommended Lab Coat: A fully-buttoned, chemical-resistant lab coat Clothing: Long pants and closed-toe shoes.	Prevents skin contact, which can be toxic and cause irritation.[1][6] Glove selection should be based on chemical resistance charts and breakthrough times. Contaminated clothing should not be allowed out of the workplace and must be decontaminated before reuse. [6]
Respiratory Protection	NIOSH/MSHA-approved respirator	Required when working outside of a chemical fume hood or if there is a risk of generating dust. A filtering facepiece respirator (e.g., N95) may be sufficient for low-level exposures, but a higher level of protection, such as a powered air-purifying respirator (PAPR), may be necessary for larger quantities or in case of a spill.[2]

Operational Plan for Safe Handling

A systematic approach to handling **2,3-Dibromopyridine** is crucial to minimize risk.

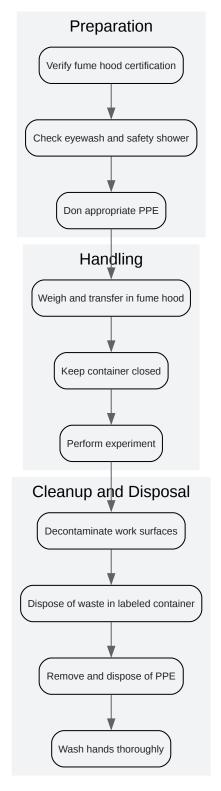


Step-by-Step Handling Protocol:

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible.[3][4]
 - Designate a specific work area for handling **2,3-Dibromopyridine**.
 - Verify that a certified chemical fume hood is available and functioning correctly.
- Weighing and Transfer:
 - All weighing and transferring of solid 2,3-Dibromopyridine must be conducted within a chemical fume hood to control airborne dust.[6]
 - Use non-sparking tools.
 - Keep the container tightly closed when not in use.[3]
- · During Use:
 - Avoid all personal contact, including inhalation and contact with skin and eyes.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling, even if gloves were worn.



Safe Handling Workflow for 2,3-Dibromopyridine



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Caption: Workflow for the safe handling of **2,3-Dibromopyridine**.



Emergency Response Plan

Immediate and appropriate first aid is critical in the event of exposure.

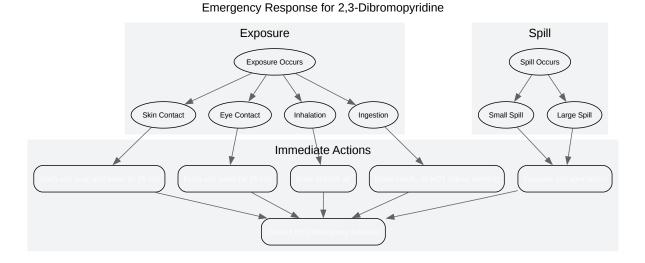
Exposure First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek immediate medical attention.[1]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1]

Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: If it is safe to do so, increase ventilation in the area (e.g., by ensuring the fume hood is running).
- Contain: For small spills, and if properly trained and equipped, carefully cover the spill with an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials.
- Clean-up: Sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal. Do not generate dust.
- Decontaminate: Clean the spill area thoroughly.
- For large spills, or if you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department immediately.





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Caption: Emergency response procedures for **2,3-Dibromopyridine**.

Disposal Plan

2,3-Dibromopyridine and any materials contaminated with it must be disposed of as hazardous waste.

Disposal Protocol:

- Waste Collection: Collect all **2,3-Dibromopyridine** waste, including contaminated PPE and spill cleanup materials, in a designated, compatible, and clearly labeled hazardous waste container. The label should include the chemical name and associated hazards.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.



Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not dispose of 2,3-Dibromopyridine down the drain or in the regular trash.

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